

isobutyl oleate safety data sheet and handling precautions

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Compound of Interest

Compound Name: *Isobutyl oleate*

Cat. No.: *B156041*

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An In-Depth Technical Guide to **Isobutyl Oleate**: Safety and Handling

This guide provides comprehensive safety data and handling precautions for **isobutyl oleate**, intended for researchers, scientists, and professionals in drug development. The information is compiled from various safety data sheets to ensure a thorough overview of handling, storage, and emergency procedures.

Chemical Identification

- Chemical Name: **Isobutyl Oleate**
- Synonyms: 2-methylpropyl (Z)-octadec-9-enoate, 9-Octadecenoic acid (9Z)-, 2-methylpropyl ester, Oleic acid isobutyl ester
- CAS Number: 10024-47-2
- Molecular Formula: C₂₂H₄₂O₂
- Molecular Weight: 338.57 g/mol

Hazard Identification and Classification

Isobutyl oleate is generally not classified as a hazardous substance. However, it may cause mild irritation to the eyes, skin, and respiratory system. Ingestion may lead to central nervous system effects such as headaches and dizziness.

- GHS Classification: Not classified
- Potential Health Effects:
 - Inhalation: May cause mild respiratory irritation and potential central nervous system depression.
 - Skin Contact: May cause skin irritation.
 - Eye Contact: May cause eye irritation.
 - Ingestion: May be harmful if swallowed and can cause central nervous system depression.

Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of **isobutyl oleate**.

Property	Value	Source
Physical State	Liquid	
Appearance / Color	Yellow, Clear, Viscous Liquid	
Odor	Fatty acid	
Density	0.87 g/cm ³ or 0.862 - 0.868 g/cm ³	
Boiling Point	411.2°C at 760 mmHg	
Flash Point	> 180°C (> 356°F)	
Vapor Pressure	5.69E-07 mmHg at 25°C	
Solubility	Insoluble in water. Soluble in nonpolar solvents like diethyl ether and hexane.	
Iodine Value	70 - 100	
Saponification Value	163 - 173	

Handling and Storage

Proper handling and storage are crucial to ensure safety in a laboratory or manufacturing setting.

- **Handling:** Handle in a well-ventilated area. Avoid contact with skin, eyes, and clothing, and avoid breathing vapors. Use non-sparking tools and prevent fire caused by electrostatic discharge.
- **Storage:** Store in a dry, cool, and well-ventilated place, away from oxidizers. Keep containers tightly closed when not in use.

Exposure Controls and Personal Protection

Engineering controls and personal protective equipment (PPE) are essential to minimize exposure.

Control Parameter	Recommendation	Source
Engineering Controls	Use in a well-ventilated area. Eyewash fountains and safety showers must be easily accessible.	
Eye/Face Protection	Chemical safety goggles. A face shield should be worn if a splashing hazard exists.	
Hand Protection	Impervious rubber gloves. Gloves must be inspected prior to use.	
Skin Protection	Wear suitable protective clothing, such as normal work coveralls or fire/flame resistant and impervious clothing.	
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a full-face respirator or a dust/mist respirator.	

First Aid Measures

The following table outlines the recommended first aid procedures in case of exposure.

Exposure Route	First Aid Procedure	Source
Inhalation	Move the victim to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration and seek immediate medical attention.	
Skin Contact	Take off contaminated clothing immediately. Wash the affected area with soap and plenty of water. Get medical attention if irritation persists.	
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes. Continue rinsing and consult a doctor.	
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.	

Accidental Release and Fire-Fighting Measures

Accidental Release: In case of a spill, evacuate personnel to a safe area. Ensure adequate ventilation and remove all sources of ignition. Use appropriate personal protective equipment. Prevent the spill from entering drains or waterways. Contain the spill with sand or other inert materials, then collect it into suitable, closed containers for disposal using spark-proof tools.

Fire-Fighting:

- **Suitable Extinguishing Media:** Use dry chemical, carbon dioxide, alcohol-resistant foam, or water fog.
- **Specific Hazards:** Decomposition during a fire may produce toxic gases.

- Protective Equipment: Firefighters should wear full protective clothing and a self-contained breathing apparatus (SCBA).

Experimental Protocol Principles

The specific experimental protocols used to determine the physicochemical properties of **isobutyl oleate** are not detailed in standard Safety Data Sheets. However, these properties are typically determined using standardized methods from organizations like ASTM International or OECD. For example, the flash point mentioned in one of the SDS was determined by the Cleveland Open-Cup (COC) method. This method involves heating the substance in an open cup at a constant rate. A small flame is passed over the surface of the liquid at specified intervals. The flash point is the lowest temperature at which the vapors above the liquid ignite upon application of the test flame.

Disposal Considerations

Disposal of **isobutyl oleate** should be handled by a licensed chemical destruction plant or through controlled incineration with flue gas scrubbing. Do not allow the chemical to contaminate water, foodstuffs, or sewer systems. Containers should be triple-rinsed and can be offered for recycling or reconditioning.

Visual Workflow for Chemical Spill Management

The following diagram illustrates a logical workflow for handling an accidental release of **isobutyl oleate**.

- To cite this document: BenchChem. [isobutyl oleate safety data sheet and handling precautions]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b156041#isobutyl-oleate-safety-data-sheet-and-handling-precautions\]](https://www.benchchem.com/product/b156041#isobutyl-oleate-safety-data-sheet-and-handling-precautions)

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